

Application Note: Protocol for Biological Screening of N-cyclohexylthiolan-3-amine Analogs

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Compound of Interest

Compound Name: *N-cyclohexylthiolan-3-amine*

Cat. No.: B15271167

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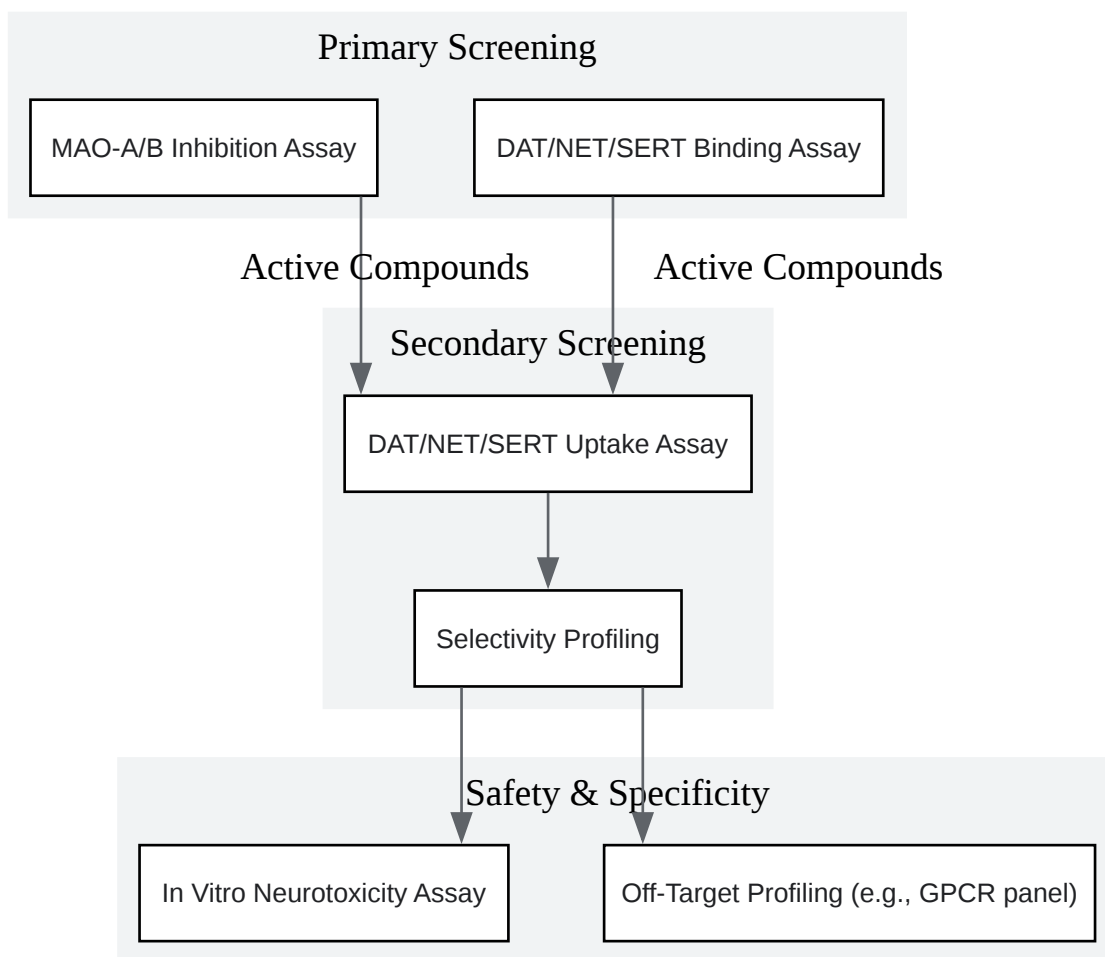
For Researchers, Scientists, and Drug Development Professionals

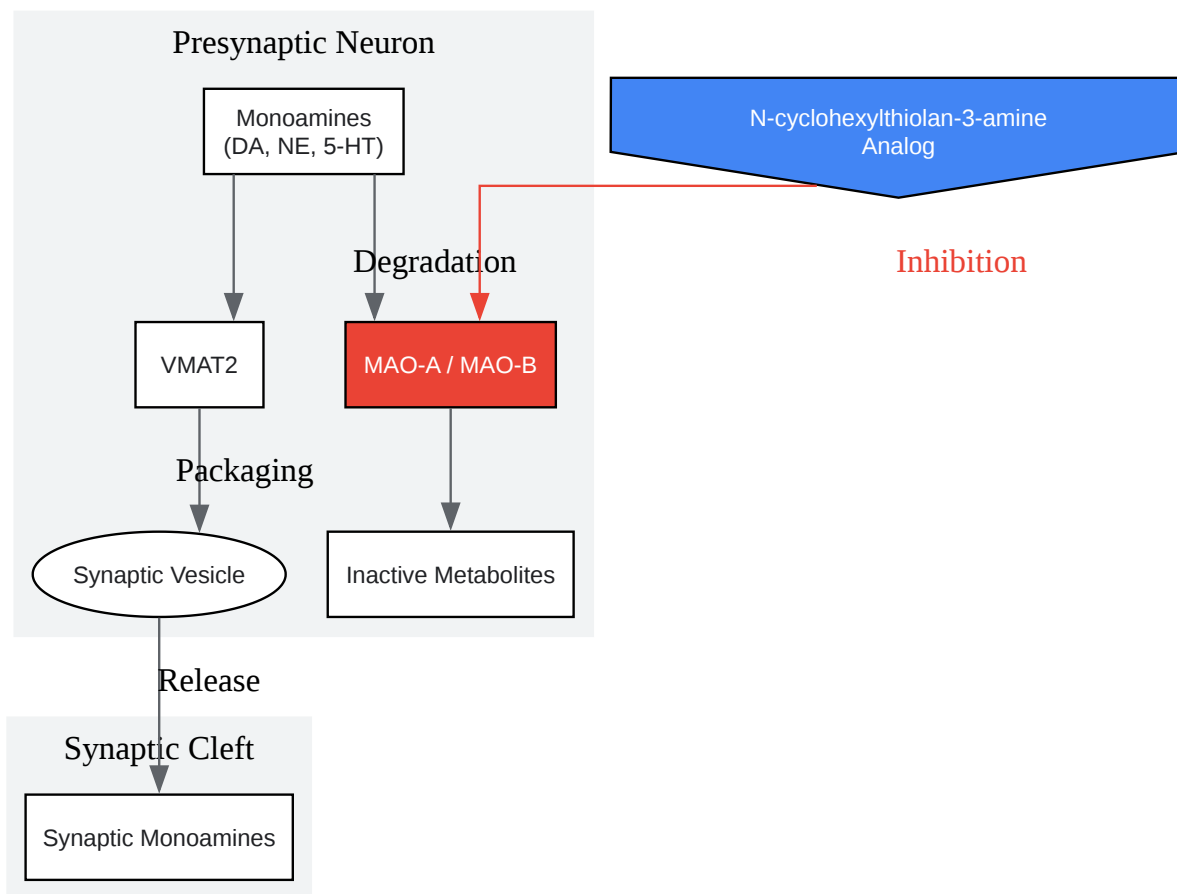
Introduction

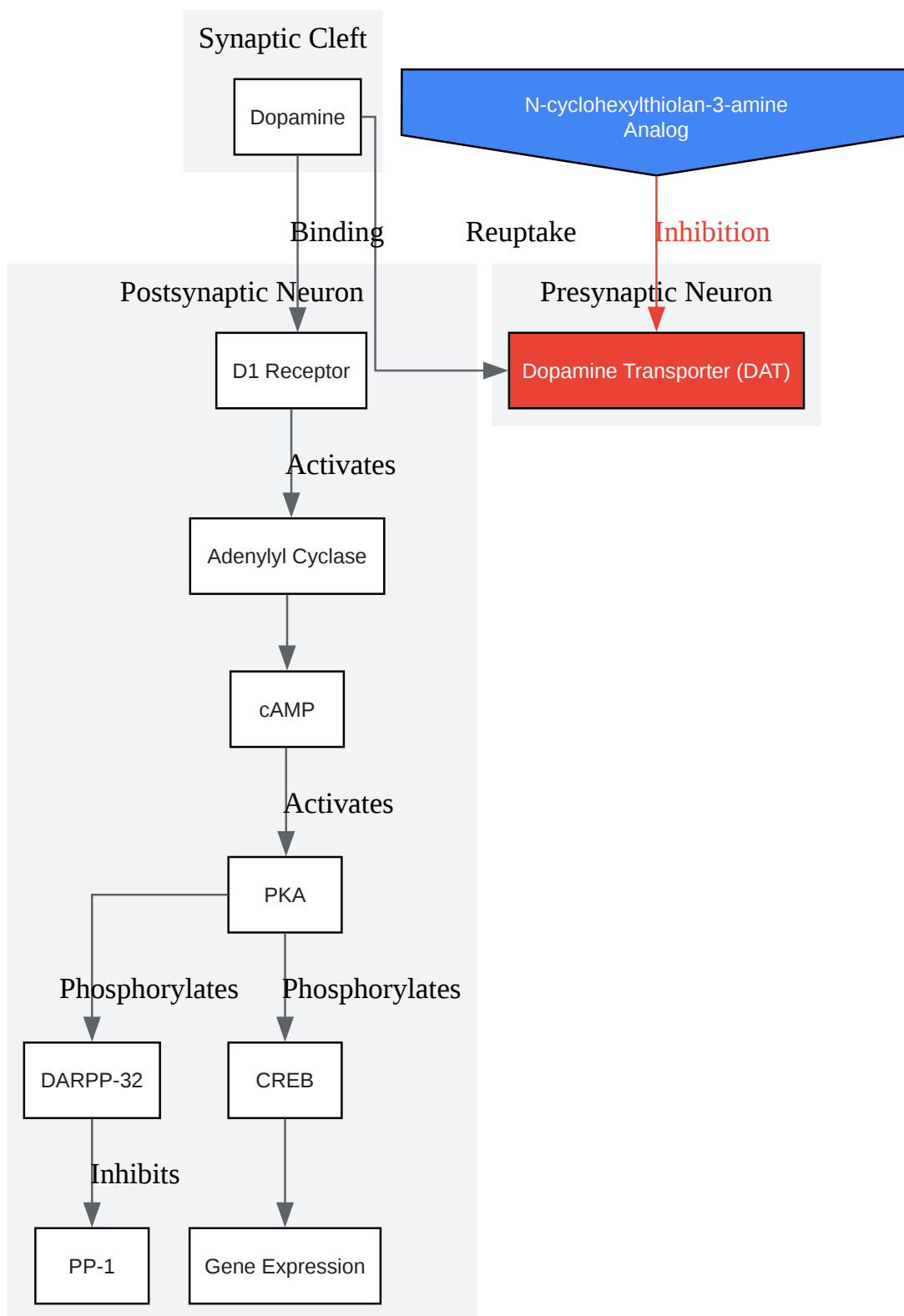
N-cyclohexylthiolan-3-amine and its analogs represent a novel chemical scaffold with potential neuromodulatory activity. Structural similarities to known pharmacophores suggest that these compounds may interact with key components of monoaminergic neurotransmission, such as monoamine transporters—including the dopamine transporter (DAT), norepinephrine transporter (NET), and serotonin transporter (SERT)—and monoamine oxidase (MAO) enzymes. Dysregulation of these targets is implicated in a range of neurological and psychiatric disorders, including depression, Parkinson's disease, and attention-deficit/hyperactivity disorder (ADHD). This document provides a comprehensive suite of protocols for the initial biological screening of **N-cyclohexylthiolan-3-amine** analogs to elucidate their mechanism of action, potency, and preliminary safety profile. The following protocols outline a tiered screening cascade, from primary biochemical and cell-based assays to initial safety assessments.

Proposed Screening Cascade

A logical progression of experiments is crucial for an efficient screening campaign. The following workflow is proposed to systematically evaluate the biological activity of **N-cyclohexylthiolan-3-amine** analogs.







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